

Preparation of Lturm34 Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: Lturm34

Cat. No.: B608666

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Lturm34 is a potent and selective inhibitor of DNA-dependent protein kinase (DNA-PK), a key enzyme in the non-homologous end joining (NHEJ) pathway of DNA double-strand break repair. With an IC₅₀ of 34 nM for DNA-PK, **Lturm34** demonstrates significant selectivity over Class I PI3K isoforms.^{[1][2]} Its ability to induce antiproliferative effects in a variety of tumor cell lines makes it a valuable tool for cancer research and drug development.^[1] This document provides detailed protocols for the preparation, storage, and handling of **Lturm34** stock solutions for in vitro laboratory use.

Lturm34 Properties

A summary of the key chemical and physical properties of **Lturm34** is presented in the table below.

Property	Value	Source
Molecular Weight	414.48 g/mol	[1]
Formula	C ₂₄ H ₁₈ N ₂ O ₃ S	
Appearance	White to off-white solid	[3]
Purity	≥98%	
CAS Number	1879887-96-3	[1]

Solubility and Storage

Proper dissolution and storage are critical for maintaining the stability and activity of **Lturm34**.

Parameter	Recommendation	Source
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1]
Solubility in DMSO	≥ 50 mM (e.g., 60 mg/mL, 82 mg/mL)	
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution	-80°C for up to 1 year or -20°C for shorter periods	[1]

Note: It is highly recommended to use anhydrous, high-purity DMSO to prepare stock solutions. DMSO is hygroscopic, and the presence of water can affect the solubility and stability of the compound. Aliquoting the stock solution into single-use volumes is advised to avoid repeated freeze-thaw cycles.[1]

Experimental Protocols

Preparation of a 10 mM Lturm34 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Lturm34** in DMSO. This concentration is a common starting point for subsequent dilutions for various in vitro assays.

Materials:

- **Lturm34** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate Reagents:** Allow the vial of **Lturm34** powder and the DMSO to come to room temperature before opening to prevent condensation.
- **Weigh Lturm34:** Accurately weigh out the desired amount of **Lturm34** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.145 mg of **Lturm34** (Molecular Weight = 414.48 g/mol).
- **Dissolution:** Add the appropriate volume of DMSO to the **Lturm34** powder. For the example above, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution thoroughly until the **Lturm34** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or sonication can be used to aid dissolution if necessary.^[1] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Dispense the stock solution into sterile, single-use aliquots in microcentrifuge tubes. The volume of the aliquots should be based on the typical experimental needs to minimize waste and repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage.^[1]

Preparation of Working Solutions

For cell-based assays, the high concentration of DMSO in the stock solution can be toxic to cells. Therefore, it is crucial to dilute the stock solution to a working concentration where the final DMSO concentration is typically below 0.5%.

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **Lturm34** stock solution at room temperature.
- **Intermediate Dilutions (Optional):** Depending on the desired final concentration, it may be necessary to perform one or more serial dilutions of the stock solution in DMSO or the appropriate cell culture medium.
- **Final Dilution:** Directly add the required volume of the **Lturm34** stock or intermediate dilution to the pre-warmed cell culture medium to achieve the desired final concentration. Mix well by gentle pipetting or inversion.
- **DMSO Control:** Prepare a vehicle control by adding the same volume of DMSO (without **Lturm34**) to the cell culture medium as was used for the highest concentration of the inhibitor. This is essential to account for any effects of the solvent on the experimental system.

Example Dilution: To prepare a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution. For instance, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.

Application Notes

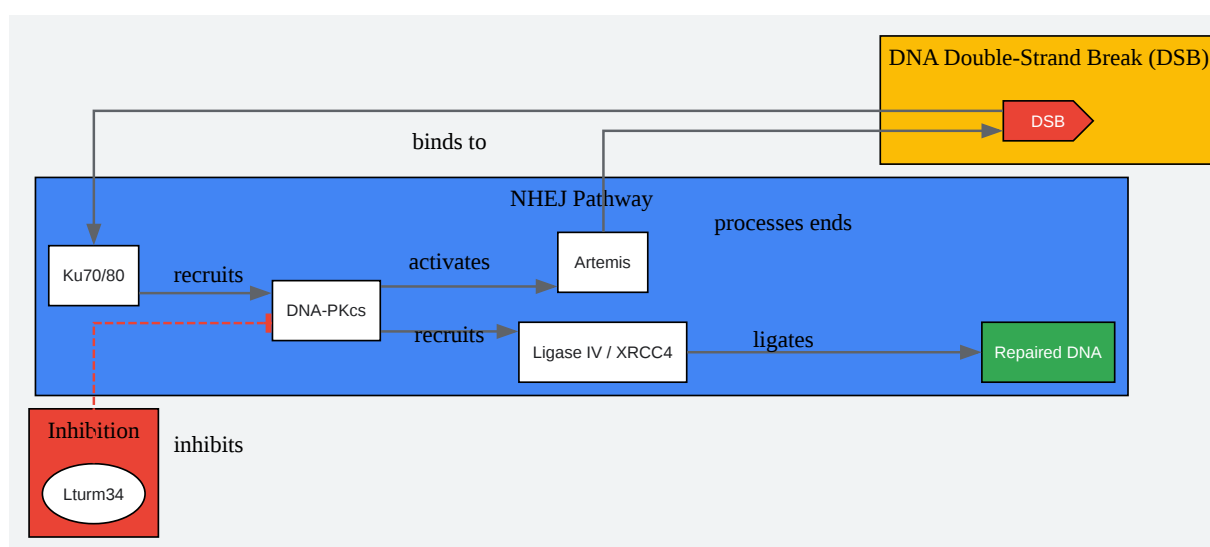
Lturm34 is a potent inhibitor of the DNA-PK signaling pathway, which plays a critical role in the repair of DNA double-strand breaks through non-homologous end joining (NHEJ). Inhibition of this pathway can lead to the accumulation of DNA damage and subsequent cell death, particularly in cancer cells that are often more reliant on specific DNA repair pathways.

The IC₅₀ of **Lturm34** against DNA-PK is 34 nM.^[1] For enzymatic assays, a concentration range around this IC₅₀ value would be appropriate. For cell-based assays, the effective concentration can vary depending on the cell line and the specific assay being performed. It is recommended to perform a dose-response experiment, typically starting from the nanomolar to

the low micromolar range, to determine the optimal working concentration for your specific experimental setup. For example, **Lturm34** has been shown to inhibit the proliferation of the HOP-92 non-small cell lung cancer cell line by 54%.^[1]

Visualizations

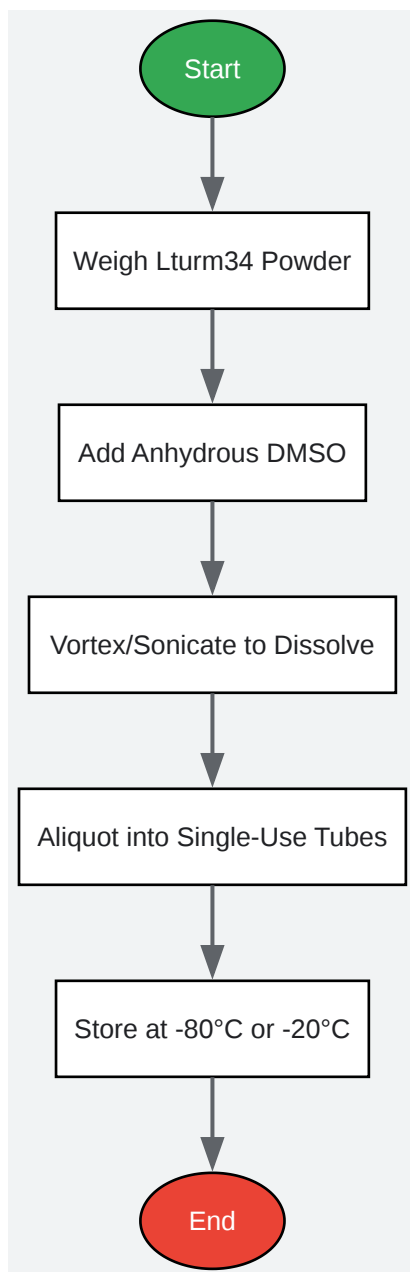
DNA-PK Signaling Pathway in NHEJ



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Caption: DNA-PK's role in the Non-Homologous End Joining (NHEJ) pathway and its inhibition by **Lturm34**.

Experimental Workflow for Lturm34 Stock Solution Preparation



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Caption: Workflow for preparing **Lturm34** stock solutions.

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References

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